

Proper Disposal of Flavokawain B: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Flavokawain B

Cat. No.: B1672760

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Flavokawain B, a natural chalcone utilized in research for its apoptotic and anti-inflammatory properties, requires careful handling and disposal due to its inherent hazards.^{[1][2][3]} This guide provides essential safety and logistical information to ensure the proper disposal of **Flavokawain B**, safeguarding both laboratory personnel and the environment.

Hazard Profile and Safety Precautions

Flavokawain B is classified as a hazardous substance. It is harmful if swallowed and is recognized as being very toxic to aquatic life with long-lasting effects.^[4] Therefore, preventing its release into the environment is of paramount importance.^[4] Before handling, personnel should review the complete Safety Data Sheet (SDS) and be equipped with appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing.^{[4][5]} Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.^{[4][5]}

Quantitative Hazard Data

For a clear understanding of the substance's characteristics, the following table summarizes key quantitative data for **Flavokawain B**.

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₁₆ O ₄	[1][4][6]
Molecular Weight	284.31 g/mol	[2][3][4]
Solubility	Soluble in DMSO (approx. 50 mg/ml), dimethyl formamide (approx. 30 mg/ml), and ethanol (approx. 10 mg/ml).[1] Insoluble in water.[2][5]	[1][2][5]
GHS Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[4]
Storage	Store as a crystalline solid at -20°C.[1][5] If in solution, store at -80°C.[4]	[1][4][5]

Step-by-Step Disposal Protocol

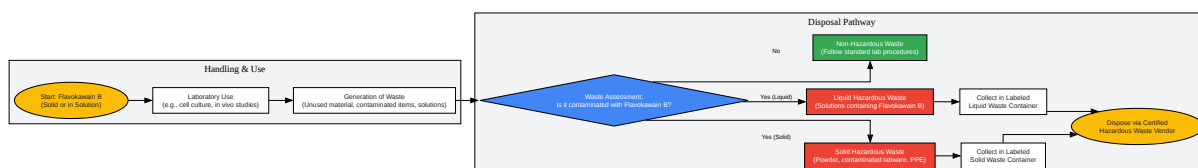
The proper disposal of **Flavokawain B** and its contaminated materials must be conducted in accordance with all applicable federal, state, and local regulations.[4][7] The following protocol outlines the necessary steps for safe disposal:

- Waste Segregation:
 - Solid Waste: Collect unadulterated **Flavokawain B** powder, contaminated PPE (gloves, weigh boats, etc.), and any other solid materials that have come into contact with the compound in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **Flavokawain B** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Sharps Waste: Any needles, syringes, or other sharps contaminated with **Flavokawain B** must be disposed of in a designated sharps container for hazardous materials.

- Container Labeling:
 - All waste containers must be accurately and clearly labeled with the words "Hazardous Waste," the full chemical name "**Flavokawain B**," and any other identifiers required by your institution.
- Accidental Spill Management:
 - In the event of a spill, evacuate the immediate area if necessary.
 - Wearing appropriate PPE, contain the spill to prevent further spread.
 - For liquid spills, absorb the material using a non-reactive absorbent material such as diatomite or universal binders.[\[4\]](#)[\[7\]](#)
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
 - Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[4\]](#)[\[7\]](#)
 - Collect all cleanup materials in a designated hazardous waste container.[\[4\]](#)[\[7\]](#)
- Final Disposal:
 - Store the sealed and labeled hazardous waste containers in a designated, secure area away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[\[4\]](#)[\[7\]](#)
 - Arrange for the collection and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal company.[\[4\]](#) Under no circumstances should **Flavokawain B** or its solutions be disposed of down the drain or in regular trash.[\[4\]](#)
[\[5\]](#)[\[7\]](#)

Experimental Workflow for Disposal Decision-Making

The following diagram illustrates the logical workflow for the proper handling and disposal of **Flavokawain B**.



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Caption: Decision workflow for the segregation and disposal of **Flavokawain B** waste.

By adhering to these procedures, researchers can mitigate the risks associated with **Flavokawain B** and ensure its disposal in a manner that is safe, compliant, and environmentally responsible.

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